

# Application Note: MBM-55 Solubility and Stock Solution Preparation

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## Compound of Interest

Compound Name: MBM-55

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## Introduction

**MBM-55** is a potent and effective inhibitor of NIMA-related kinase 2 (NEK2), with an IC<sub>50</sub> of 1 nM.[1][2][3] It has demonstrated the ability to inhibit the proliferation of cancer cells by inducing cell cycle arrest and apoptosis, showing promising antitumor activities in preclinical models.[2][4][5] Accurate and consistent preparation of **MBM-55** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. This document provides a detailed protocol for determining solubility and preparing stock solutions of **MBM-55**.

## MBM-55 Chemical Properties

Before preparing a solution, it is essential to know the chemical properties of the compound.

Property	Value	Reference
CAS Number	2083622-09-5	[1][4]
Molecular Formula	C <sub>28</sub> H <sub>27</sub> FN <sub>6</sub> O <sub>2</sub>	[1][4]
Molecular Weight	498.56 g/mol	[4]
Appearance	Solid	[1]

Note: The molecular weight may vary slightly between batches due to factors like hydration. Always refer to the batch-specific information provided by the supplier.<sup>[4]</sup>

## MBM-55 Solubility Data

The solubility of **MBM-55** has been determined in several common laboratory solvents. While a comprehensive public dataset is not available, one supplier notes its solubility in various organic solvents. The table below summarizes this information and provides calculated molar concentrations based on the molecular weight of 498.56 g/mol .

Solvent	Solubility (mg/mL)	Calculated Molarity (mM)	Notes
DMSO	50 mg/mL	~100.29 mM	Solution should be clear.
Dimethyl Formamide (DMF)	25 mg/mL	~50.14 mM	
100% Ethanol	12 mg/mL	~24.07 mM	
Methanol	50 mg/mL	~100.29 mM	
Water	Slightly soluble	-	Not recommended as a primary solvent for high-concentration stock.

Data sourced from Strate Labs.<sup>[6]</sup>

## Protocol for MBM-55 Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **MBM-55** in DMSO, a commonly used solvent for this compound.

Materials:

- **MBM-55** powder (purity >99%)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

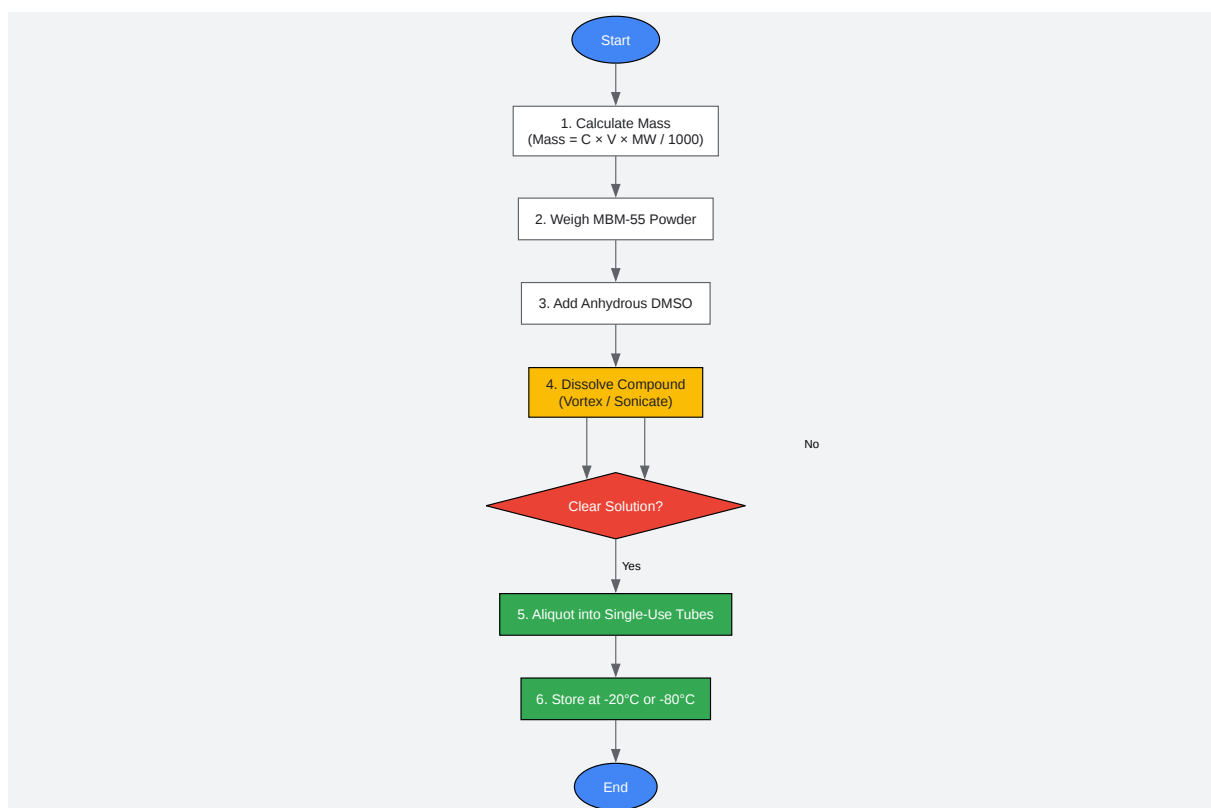
Procedure:

- Calculate Required Mass: Use the following formula to determine the mass of **MBM-55** needed to prepare the desired volume and concentration of the stock solution.
  - Formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - Example for 1 mL of 10 mM Stock:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 498.56 \text{ g/mol} / 1000 = 4.986 \text{ mg}$
- Weigh **MBM-55**: Carefully weigh the calculated amount of **MBM-55** powder using an analytical balance. Ensure the powder has equilibrated to room temperature before opening to prevent condensation.
- Solvent Addition: Add the desired volume of DMSO to the vial containing the **MBM-55** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. A brief sonication may be used to aid dissolution if necessary. Visually inspect the solution against a light source to ensure there are no visible particulates. The solution should be clear.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.

- Store the aliquots in a dry, dark place at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks).[4]

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of an **MBM-55** stock solution.



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